

comparing Jackson trap vs Lynfield trap for Trimedlure

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Trimedlure

CAS No.: 12002-53-8

Cat. No.: S576064

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Trap Comparison and Selection Guide

The table below summarizes the key characteristics of the Jackson and Lynfield traps based on current literature. Note that this data is synthesized from studies that evaluated each trap type independently, not from a direct, side-by-side comparison.

Feature	Jackson Trap	Lynfield Trap
General Design	"Delta" or triangular tent-like trap made of waxed paper or plastic [1] [2].	Dry, vertical bucket-style trap; 1L plastic jar with 4 entry holes [3] [4].
Target Sex	Male <i>Ceratitis capitata</i> [1] [2].	Male <i>Ceratitis capitata</i> and other Dacini fruit flies [3] [4] [5].
Standard Attractant	Trimedlure [1] [6] [2].	Trimedlure [4] [5] [7].
Standard Toxicant	Dichlorvos (DDVP) vapor strip [1] [2].	Dichlorvos (DDVP) cube [4].
Capture Mechanism	Adhesive sticky insert [2].	Killing agent (e.g., DDVP), insects collect dry at bottom [3] [4].

Feature	Jackson Trap	Lynfield Trap
Specimen Quality	Specimens can be damaged by adhesive [1].	Generally better; preserves specimens for morphological and molecular identification [3].
Weatherability	Not specifically addressed in search results.	Standard design susceptible to rain entry; modified "Enhanced" versions improve drainage and exclusion [3].
Common Applications	Detection, delimitation, and eradication programs; widely used in large-scale surveillance networks [5] [1] [2].	Used in surveillance grids for exotic fruit fly detection, especially in Australia [3] [5].

Experimental Protocols for Trap Evaluation

For researchers aiming to validate or compare trap performance, the following protocols detail standard methodologies cited in the literature.

Protocol 1: Field Assessment of Trap Efficacy and Weatherability

This protocol is adapted from studies evaluating trap performance across different seasons and climatic conditions [3].

- **Objective:** To evaluate and compare the efficacy of different trap designs based on capture rates, specimen quality, and performance in wet and dry seasons.
- **Materials:**
 - Traps for comparison (e.g., Jackson, Lynfield, Enhanced Paton).
 - Standard lures (e.g., **Trimedlure** plugs) and toxicants (e.g., DDVP).
 - GPS unit, data loggers.
- **Methodology:**
 - **Site Selection:** Establish field sites across different climatic zones (e.g., tropical and subtropical). Use multiple locations per zone [3].
 - **Experimental Design:** Deploy traps in a randomized complete block design. Replicate the experiment over at least two seasons (dry and wet) [3].

- **Trap Servicing:** Service traps at regular intervals (e.g., every 1-2 weeks). Record the number and species of target flies captured [3].
- **Specimen Quality Assessment:** Assess a subset of flies from each trap for DNA quality using real-time PCR to determine if wet trap contents affect molecular diagnostics [3].
- **Data Collection:** Record observational data on trap weatherability after each servicing period (e.g., presence of water inside, physical damage) [3].
- **Data Analysis:** Analyze total fly catch using generalized linear mixed models. Analyze DNA quality data to determine the impact of trap type and wetness on specimen integrity [3].

Protocol 2: Evaluating Lure Longevity and Trap Capture Efficiency

This protocol synthesizes methods from studies that tested the longevity of **Trimedlure** and the function of toxicants in traps [1] [2].

- **Objective 2a: Lure Longevity** - To determine the field longevity and attractiveness of solid **Trimedlure** plugs.
- **Objective 2b: Capture Efficiency** - To assess the role of an insecticide in the probability of capturing a fly once it has arrived at the trap.
- **Materials:**
 - Jackson or Lynfield traps.
 - Fresh and aged **Trimedlure** plugs (e.g., weathered for 0, 2, 4, 6, 8, 10, and 12 weeks).
 - Liquid **Trimedlure** as a reference standard.
 - Laboratory-reared, sterile male Medflies.
- **Methodology for 2a:**
 - **Lure Aging:** Age **Trimedlure** plugs in the field for predetermined intervals [2].
 - **Field Trial:** In a designated orchard, deploy traps baited with fresh liquid, fresh plugs, and aged plugs. Use a randomized layout [2].
 - **Fly Release and Capture:** Release a known number of sterile male Medflies and allow for trapping over a standard period (e.g., several days). Count the flies captured in each trap [2].
- **Methodology for 2b:**
 - **Controlled Experiment:** Set up traps in a large, screened enclosure. Treatments should include: a) lure only, and b) lure + insecticide (DDVP) [1].
 - **Fly Release and Monitoring:** Release flies and use digital imaging systems to monitor fly landings on different trap surfaces. Record the number of flies caught on the sticky insert and the number found dead outside the trap [1].
- **Data Analysis:**

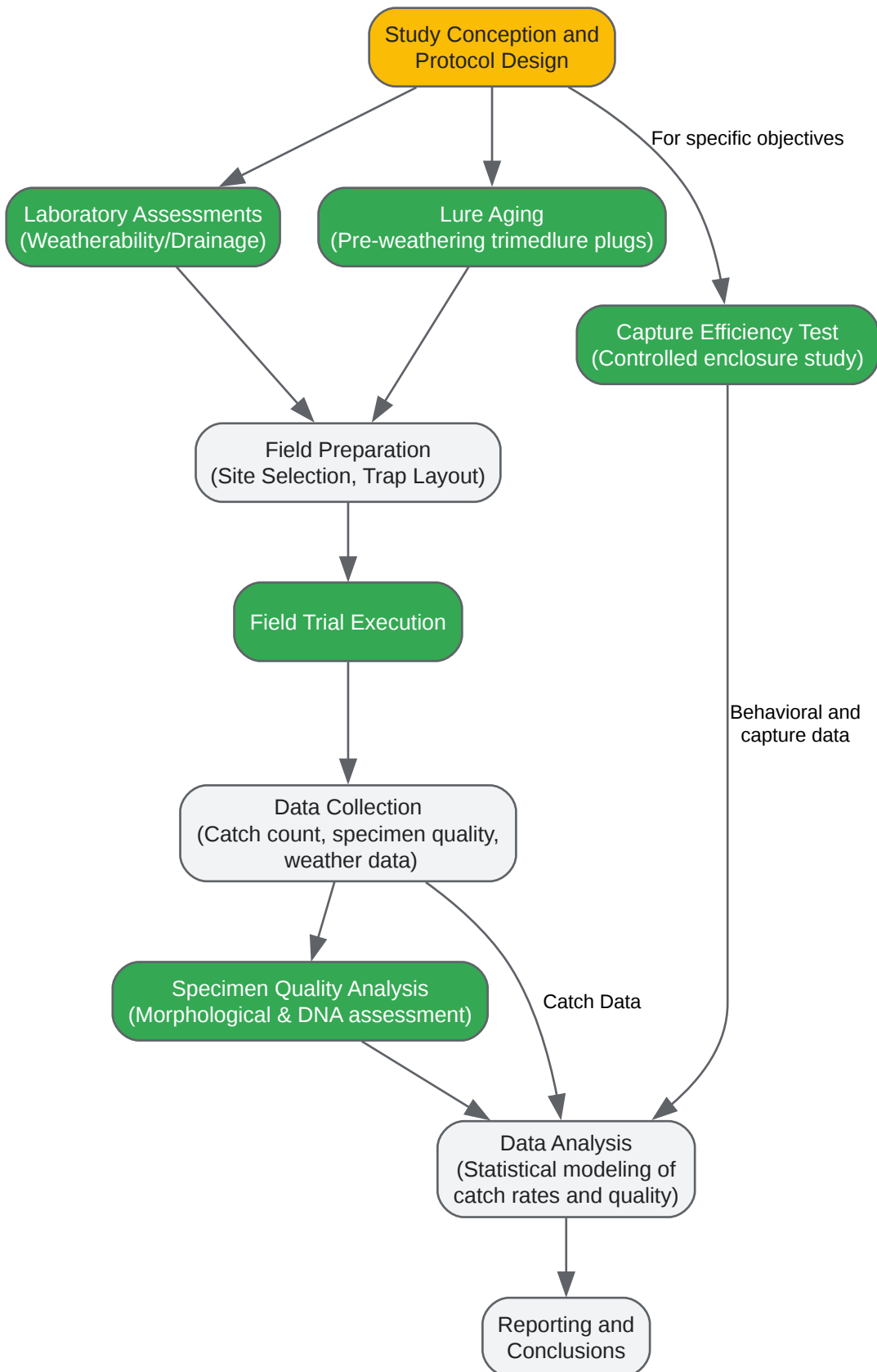
- **For 2a:** Compare mean captures between lure types and weathering intervals using ANOVA. The lure is considered effective as long as captures are not significantly lower than fresh liquid [2].
- **For 2b:** Compare the mean number of flies captured inside the trap and the mean number dead outside the trap between treatments with and without insecticide [1].

Application Notes for Researchers and Professionals

- **Trap Selection:** The choice between Jackson and Lynfield traps involves trade-offs. The Jackson trap is a proven, widely used standard. The Lynfield trap offers **superior specimen quality** for molecular work, and newer enhanced versions provide **better weatherability**, protecting specimens from rain [3].
- **Lure Management:** Current guidelines recommend replacing **Trimedlure** plugs every **6 to 8 weeks** for optimal attraction. Plugs aged beyond 8 weeks show a significant reduction in capture rates [2].
- **Toxicant Consideration:** The use of DDVP, while effective, may reduce trap capture efficiency if flies are killed *before* entering the trap [1]. Research into alternative toxicants or improved trap designs that incorporate insecticides on internal surfaces is ongoing [5] [1].

Experimental Workflow for Trap Evaluation

The following diagram outlines a generalized workflow for conducting a comprehensive trap evaluation study, integrating the protocols described above.



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To cite this document: Smolecule. [comparing Jackson trap vs Lynfield trap for Trimedlure].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b576064#comparing-jackson-trap-vs-lynfield-trap-for-trimedlure>]

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